

Proper Disposal and Handling of Isonox® 232

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Isonox
CAS No.:	56335-22-9
Cat. No.:	B1238518

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This guide provides essential safety, handling, and disposal procedures for **Isonox® 232**, a liquid phenolic antioxidant.[1][2] These protocols are intended for researchers, scientists, and drug development professionals to ensure laboratory safety and environmental compliance. Note that the trade name "**Isonox**" may apply to different chemical products; always consult the specific Safety Data Sheet (SDS) for the product in use.

Immediate Safety and Handling Precautions

Before handling **Isonox® 232**, it is critical to implement the following safety measures to minimize exposure and risk.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[3]
- Hand Protection: Handle with chemical-impermeable gloves that have been inspected prior to use.[3] The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[3]
- Body Protection: Wear fire/flammable resistant and impervious clothing.[3] Contaminated work clothing should not be allowed out of the workplace.[3]

Safe Handling Practices:

- Handle the substance in a well-ventilated place.[\[3\]](#)
- Avoid contact with skin and eyes.[\[3\]](#)
- Prevent the formation of dust and aerosols.[\[3\]](#)
- Keep away from all sources of ignition and use non-sparking tools to prevent fire from electrostatic discharge.[\[3\]](#)
- Ensure emergency exits and risk-elimination areas are established.[\[3\]](#)

Chemical Identification

Proper identification is the first step in safe chemical management. The following table summarizes key identifiers for **Isonox® 232**.

Identifier	Value	Source(s)
Chemical Name	Phenol, 2,6-bis(1,1-dimethylethyl)-4-nonyl-	[3]
CAS Number	4306-88-1	[2] [3] [4]
EC Number	224-320-7	[3]
Molecular Formula	C23H40O	[3]

Step-by-Step Disposal Protocol

Disposal of **Isonox® 232** and its containers must be performed in accordance with all applicable local, state, and federal regulations.[\[3\]](#)

Waste Chemical Disposal:

- Collection: Collect waste **Isonox® 232** in suitable, closed, and properly labeled containers for disposal.[\[3\]](#)

- **Prohibited Disposal:** Do not discharge the material to sewer systems.[3] Avoid contaminating water, foodstuffs, feed, or seed by storage or disposal.[3]
- **Approved Disposal Methods:** The material must be disposed of at an appropriate treatment and disposal facility.[3] Two primary methods are recommended:
 - **Licensed Chemical Destruction Plant:** Arrange for removal to a licensed facility.[3]
 - **Controlled Incineration:** Disposal can be done via controlled incineration with flue gas scrubbing.[3]

Contaminated Packaging Disposal:

- **Decontamination:** Containers can be triply rinsed (or the equivalent).[3] The rinsate should be collected and disposed of as hazardous chemical waste.
- **Recycling/Reconditioning:** After proper rinsing, containers may be offered for recycling or reconditioning.[3]
- **Landfill Disposal:** Alternatively, the packaging can be punctured to render it unusable for other purposes and then disposed of in a sanitary landfill.[3]
- **Incineration:** For combustible packaging materials, controlled incineration with flue gas scrubbing is a possible disposal route.[3]

Emergency Procedures

Accidental Release Measures (Spills):

- **Ensure Personnel Safety:** Evacuate personnel to safe areas and keep people away from and upwind of the spill.[3]
- **Control Ignition Sources:** Remove all sources of ignition.[3] Use spark-proof tools and explosion-proof equipment.[3]
- **Ventilation:** Ensure adequate ventilation in the spill area.[3]

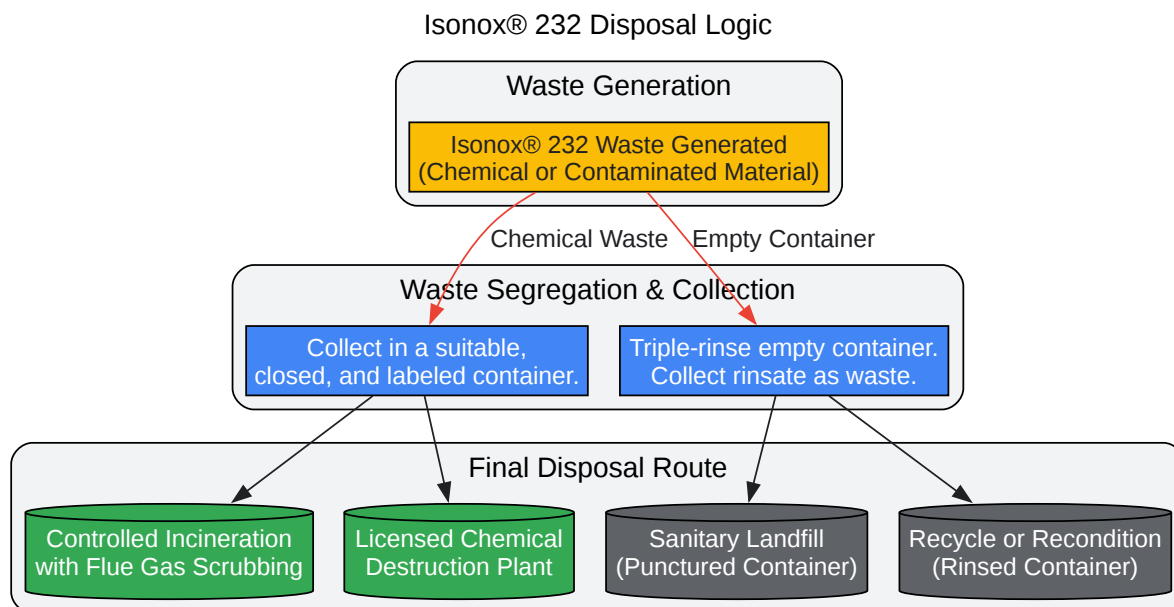
- Prevent Environmental Contamination: Prevent further spillage or leakage if it is safe to do so.^[3] Do not let the chemical enter drains, as discharge into the environment must be avoided.^[3]
- Containment and Cleanup: Collect the spillage and arrange for disposal.^[3] Keep the collected chemical in suitable, closed containers.^[3] The adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.^[3]

First Aid Measures:

- If Inhaled: Move the victim into fresh air.^[3] If breathing is difficult, give oxygen.^[3] If not breathing, give artificial respiration and consult a doctor immediately.^[3]
- In Case of Skin Contact: Take off contaminated clothing immediately and wash off with soap and plenty of water.^[3] Consult a doctor.^[3] If skin irritation or a rash occurs, get medical help.^[3]
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.^[3]
- If Swallowed: Rinse mouth with water but do not induce vomiting.^[3] Never give anything by mouth to an unconscious person and call a doctor or Poison Control Center immediately.^[3]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Isonox® 232** waste and contaminated materials.



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Caption: Logical workflow for **Isonox® 232** waste disposal.

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